

1-Ethyl-3-methylimidazolium tetrafluoroborate conductivity viscosity benchmark

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Compound Focus: 1-Ethyl-3-methylimidazolium tetrafluoroborate

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Benchmark Property Data at 25°C

The following table presents core physicochemical data for the neat (pure) EMIM BF4 ionic liquid, which serves as a key benchmark for comparison.

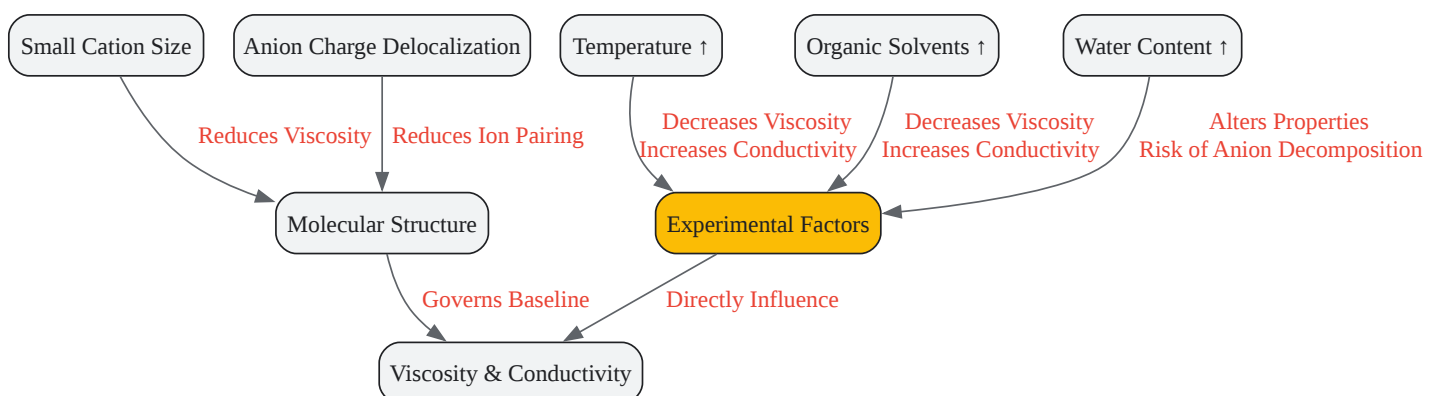
Property	Value at 25°C	Measurement Conditions / Notes
Dynamic Viscosity	33.8 mPa·s (cP) [1] [2]	Measured for pure EMIM BF4.
Ionic Conductivity	14.1 mS/cm [1]	Measured for pure EMIM BF4.
Density	1.28 g/cm ³ [cite[citation:4] (1.294 g/mL) [3] [2]	Slight variations may be due to different measurement temperatures (e.g., 24°C vs. 25°C) or water content.
Melting Point	15 °C [3] [1] [2]	Confirms its liquid state at room temperature.
Electrochemical Window	3.6 - 4.0 V [1] [2]	The voltage range before the ionic liquid decomposes.

Key Factors Influencing Transport Properties

The conductivity and viscosity of ionic liquids are not fixed values; they are significantly influenced by several experimental conditions. Here are the primary factors to consider when making comparisons:

- **Temperature Dependence:** Increasing temperature typically **decreases viscosity and increases conductivity** substantially. This behavior often follows the Vogel-Tammann-Fulcher (VTF) model or a modified Arrhenius equation, which account for the energy barrier of ion mobility [4].
- **Effect of Organic Solvents:** Mixing EMIM BF₄ with common organic solvents like dimethylformamide (DMF), dimethyl sulfoxide (DMSO), or acetonitrile leads to a dramatic reduction in viscosity and a consequent increase in conductivity. Studies show that the viscosity deviations ($\Delta \eta$) and excess molar volumes (V^E) for these binary mixtures are negative, indicating weaker cation-anion interactions and more efficient packing in the mixture [5] [6].
- **Purity and Water Content:** EMIM BF₄ is hygroscopic, and the presence of water can significantly alter its physicochemical properties. The anion can also slowly decompose in the presence of water [1]. Reputable suppliers often provide products with less than 0.5% water [3], and it is crucial to specify purity grades (e.g., $\geq 98\%$ or $\geq 99\%$ for electrochemical applications) [3] [2] when reporting data.
- **Molecular Structure-Property Relationship:** The relatively favorable transport properties of EMIM BF₄ compared to other ionic liquids can be understood through its molecular structure. It features a small cation (ethyl and methyl chains) and a charge-delocalized anion ([BF₄]⁻). Shorter alkyl chains on the cation reduce van der Waals interactions, and charge delocalization on the anion weakens the Coulombic attraction between ions, both leading to lower viscosity and higher conductivity [7].

The relationships between these key factors and the transport properties are summarized in the following diagram.



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Standard Experimental Measurement Protocols

To ensure the reproducibility and reliability of conductivity and viscosity data, established experimental protocols are followed.

- **Viscosity Measurement:** Dynamic viscosity is commonly measured using a **capillary viscometer** [5]. The method involves measuring the time it takes for a fixed volume of the liquid to flow through a calibrated capillary under gravity. The viscosity is then calculated using the known constant of the viscometer and the density of the liquid.
- **Conductivity Measurement:** Ionic conductivity is typically measured using a **conductivity cell** with platinum electrodes. The measurement involves applying an alternating current (AC) to avoid electrode polarization and measuring the solution's resistance. The conductivity (κ) is calculated from the measured cell constant and resistance.
- **Data Correlation and Analysis:** Experimental data for mixtures, such as viscosity deviations ($\Delta\eta$) and excess molar volumes (V^E), are often fitted to the **Redlich-Kister equation** to model the non-ideal behavior and extract interaction parameters [5] [6].

Application Notes & Performance Comparison

- **Comparison with Other Ionic Liquids:** Among the imidazolium-based family, EMIM BF₄ generally has **lower viscosity and higher conductivity** than counterparts with longer alkyl chains (e.g., BMIM BF₄) due to reduced van der Waals forces [7].
- **Use in Gel Electrolytes:** When doped into polymer matrices like poly(methyl methacrylate) (PMMA), EMIM BF₄ can form high ionic conductivity gel electrolytes. These gels show promise for applications such as electrochromic devices, where they contribute to **reduced anodic reaction potentials** [3].

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